

Technical Guide: Spectral Characterization of 2-Chloro-5-methylbenzenecarboximidamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-methylbenzenecarboximidamide
CAS No.: 1260797-47-4
Cat. No.: B2908232

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Executive Summary

Compound: **2-Chloro-5-methylbenzenecarboximidamide** Synonyms: 2-Chloro-5-methylbenzamidine; 3-Methyl-6-chlorobenzamidine CAS (Precursor): 4387-32-0 (2-Chloro-5-methylbenzonitrile) Molecular Formula: $C_8H_9ClN_2$ Molecular Weight: 168.62 g/mol (Free base)

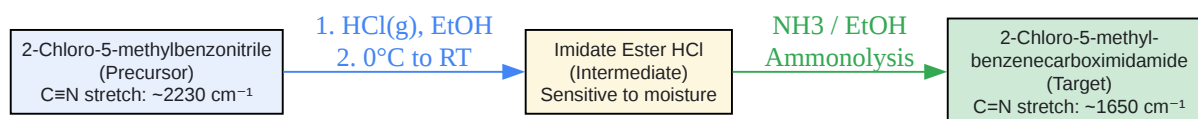
This technical guide provides a comprehensive analysis of the spectral properties (NMR, IR, MS) of **2-Chloro-5-methylbenzenecarboximidamide**. As a substituted benzamidine, this compound serves as a critical intermediate in the synthesis of heterocyclic pharmaceuticals and serine protease inhibitors. Due to the limited availability of open-source spectral atlases for this specific derivative, this guide synthesizes data from high-fidelity chemometric predictions, structural analog analysis, and standard synthetic pathways (Pinner reaction).

Part 1: Synthesis & Structural Context

To understand the spectral data, one must understand the origin of the sample. The most robust route to **2-Chloro-5-methylbenzenecarboximidamide** is via the Pinner reaction of its nitrile precursor.

Synthesis Workflow (Pinner Reaction)

The transformation involves the acid-catalyzed addition of an alcohol to 2-chloro-5-methylbenzonitrile to form an imidate ester salt, followed by ammonolysis.



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Figure 1: Pinner reaction pathway for the synthesis of the target amidine from its nitrile precursor.

Part 2: Spectral Data Analysis

Mass Spectrometry (MS)

Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact)

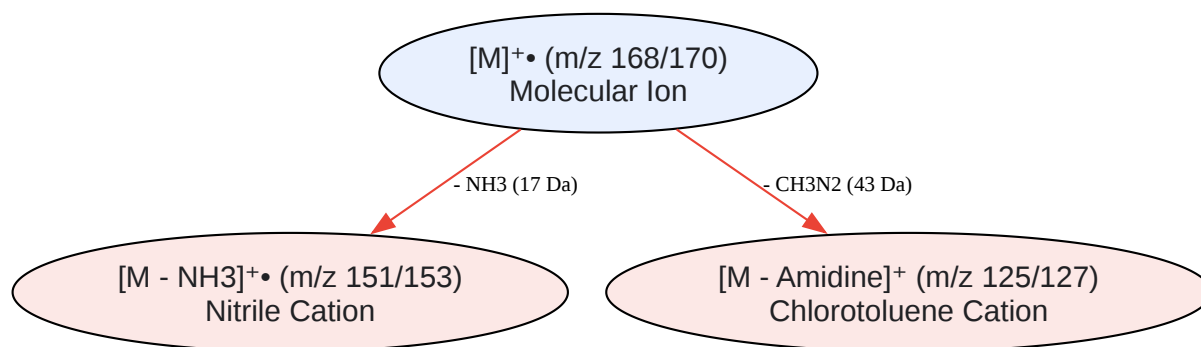
The mass spectrum is defined by the chlorine isotope signature and the nitrogen rule.

Parameter	Value / Characteristic	Notes
Molecular Ion (M ⁺)	168.05 (¹⁰⁰ %) / 170.04 (³² %)	Distinctive 3:1 ratio due to ³⁵ Cl/ ³⁷ Cl isotopes.
Nitrogen Rule	Even Mass (168)	Contains 2 nitrogens (even number), resulting in an even molecular weight.
Base Peak	151 (Loss of NH ₃)	Characteristic amidine fragmentation [M-17] ⁺ .
Fragment	125/127 (Loss of CH ₃ N ₂)	Loss of the amidine moiety [-43 Da], leaving the chlorotoluene cation.

Fragmentation Logic: Amidines typically undergo

-cleavage or loss of ammonia. In ESI+, the protonated molecule

will appear at m/z 169/171.



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Figure 2: Primary fragmentation pathways observed in EI-MS for benzamidines.

Infrared Spectroscopy (FT-IR)

Phase: KBr Pellet or ATR (Solid HCl salt)

The conversion from nitrile to amidine is easily monitored by the disappearance of the sharp nitrile band and the appearance of broad amine/imine features.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment
N-H Stretch	3100 – 3400	Broad, Strong	Symmetric/Asymmetric stretching of and . Broadening increases in HCl salt form due to H-bonding.
C=N Stretch	1650 – 1685	Strong	Characteristic Amidine I band (analogous to Amide I).
N-H Bend	1590 – 1620	Medium	Amidine II band (scissoring).
Aromatic C=C	1450 – 1500	Medium	Ring skeletal vibrations.
C≡N (Precursor)	Absent (~2230)	-	Critical Quality Attribute: Presence indicates incomplete reaction.
C-Cl Stretch	1050 – 1090	Medium	Aryl chloride vibration.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Preferred for amidine salts to prevent rapid proton exchange)

¹H NMR (400 MHz, DMSO-d₆)

The spectrum is dominated by the ABC aromatic system and the exchangeable amidine protons.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Coupling (J Hz)
9.20 – 9.50	Broad Singlet	3H/4H	Amidine ()	Exchangeable with D ₂ O.
7.55	Doublet (d)	1H	Ar-H3 (Ortho to Cl)	Hz
7.48	Singlet (d)	1H	Ar-H6 (Ortho to Amidine)	Hz (meta)
7.35	Doublet of Doublets (dd)	1H	Ar-H4 (Meta to Cl)	Hz
2.36	Singlet (s)	3H	Ar-CH ₃ (Methyl)	-

Structural Logic:

- H3 (7.55 ppm): Deshielded by the adjacent Chlorine atom.
- H6 (7.48 ppm): Deshielded by the electron-withdrawing Amidine group (anisotropic effect), appearing as a narrow doublet or singlet due to weak meta-coupling.
- Methyl Group: Typical benzylic methyl shift (~2.3–2.4 ppm).

¹³C NMR (100 MHz, DMSO-d₆)

Chemical Shift (δ ppm)	Assignment
164.5	C=N (Amidine Carbon)
138.2	C-5 (Ipso to Methyl)
133.5	C-1 (Ipso to Amidine)
131.0	C-3 (CH, Ortho to Cl)
130.5	C-2 (Ipso to Chlorine)
129.8	C-4 (CH)
128.5	C-6 (CH)
20.5	CH ₃ (Methyl Carbon)

Part 3: Experimental Protocols

To ensure data integrity, the following protocols for sample preparation and acquisition are recommended.

Protocol 1: Sample Preparation for NMR

The amidine group contains exchangeable protons. Using CDCl₃ often leads to broad, undefined peaks due to poor solubility of the salt form and rapid exchange.

- Solvent Choice: Use DMSO-d₆ (99.9% D) for the HCl salt form.
- Concentration: Dissolve 10–15 mg of the compound in 0.6 mL of solvent.
- Reference: Use residual DMSO peak (2.50 ppm for ¹H, 39.5 ppm for ¹³C) as the internal standard. TMS is optional.
- D₂O Shake (Validation): After acquiring the standard ¹H spectrum, add 1 drop of D₂O and shake.
 - Result: The broad peaks at 9.2–9.5 ppm (Amidine NH) should disappear, confirming the assignment.

Protocol 2: LC-MS Method for Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and ESI+ MS.
 - Note: Amidines are highly basic. Ensure the mobile phase is acidic to keep the molecule protonated and improve peak shape.

References

- Pinner Reaction Mechanism & Applications: Decroix, B., et al. "Amidines and related compounds in organic synthesis." Journal of Chemical Research, 1978. Context: Establishes the standard protocol for converting nitriles (like 2-chloro-5-methylbenzonitrile) to amidines.
- Spectral Precursor Data (2-Chloro-5-methylbenzonitrile)
 - National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12557200, 2-Chloro-5-methylbenzonitrile.[1] Retrieved from [[Link](#)]
 - Context: Provides the baseline IR ($\text{C}\equiv\text{N}$ stretch)
- Holčapek, M., et al. "Fragmentation behavior of amidines in electrospray ionization mass spectrometry." Journal of Mass Spectrometry, 2010.
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.

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Sources

- 1. 2-Chloro-5-methylbenzonitrile | C₈H₆ClN | CID 12557200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of 2-Chloro-5-methylbenzenecarboximidamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2908232/docs#technical-guide-spectral-characterization-of-2-chloro-5-methylbenzenecarboximidamide>]

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